

Homosalate-d4 CAS number and molecular formula

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Compound of Interest

Compound Name: Homosalate-d4

Cat. No.: B12415707

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In-Depth Technical Guide: Homosalate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Homosalate-d4**, a deuterated internal standard crucial for the accurate quantification of the UV filter Homosalate. This document details its chemical properties, its application in analytical methodologies, and presents relevant quantitative data and experimental workflows.

Core Compound Details

Homosalate-d4 is the deuterium-labeled version of Homosalate, an organic compound widely used in sunscreens and other personal care products to absorb UVB radiation. The incorporation of four deuterium atoms on the aromatic ring provides a stable isotopic signature, making it an ideal internal standard for mass spectrometry-based analytical methods.

Table 1: Physicochemical Properties of **Homosalate-d4**

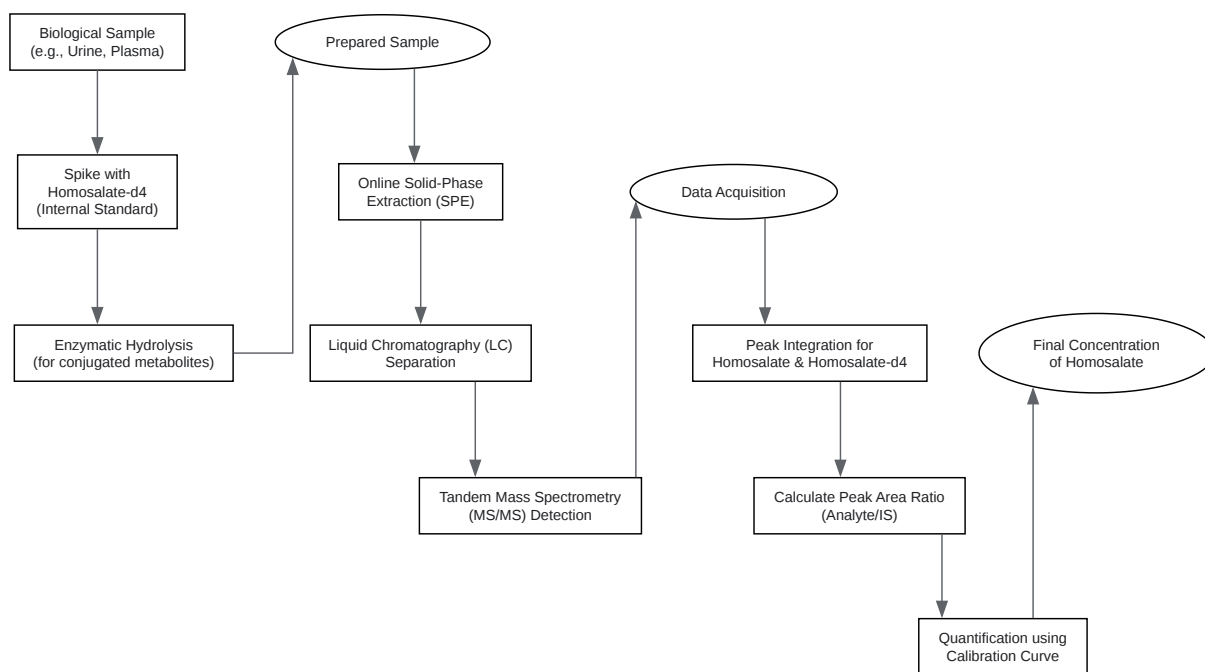
Property	Value	Source(s)
CAS Number	Not explicitly assigned; Unlabeled CAS is 118-56-9.[1] [2]	[1][2]
Molecular Formula	C ₁₆ H ₁₈ D ₄ O ₃	[1]
Molecular Weight	266.37 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1][2]
Purity	>95% (HPLC)	[3]
Solubility	Soluble in DMSO, Chloroform, and Methyl Acetate.[1]	[1]
Storage	Store at -20°C for long-term stability.[1][2]	[1][2]

Application in Quantitative Analysis

Homosalate-d4 is primarily employed as an internal standard in isotope dilution mass spectrometry for the precise quantification of Homosalate in various matrices, particularly in biological samples for pharmacokinetic and human biomonitoring studies. Its use helps to correct for variations in sample preparation and instrument response, leading to highly accurate and reliable results.

Experimental Workflow: Quantification of Homosalate in Biological Samples

The following diagram illustrates a typical workflow for the quantification of Homosalate in human urine or plasma using **Homosalate-d4** as an internal standard with online solid-phase extraction coupled with liquid chromatography-tandem mass spectrometry (online SPE-LC-MS/MS).



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